

Physical and chemical properties of 4,4'-Bipyridine hydrate

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Compound of Interest

Compound Name: 4,4'-Bipyridine hydrate

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An In-Depth Technical Guide to the Physical and Chemical Properties of **4,4'-Bipyridine Hydrate**

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of 4,4'-Bipyridine and its hydrate. 4,4'-Bipyridine is a pivotal organic compound, serving as a fundamental building block in coordination chemistry and as the primary precursor to the widely used herbicide, paraquat. This document consolidates key data on its physical characteristics, spectroscopic profile, and chemical reactivity. Detailed experimental protocols for its purification and use in the synthesis of coordination polymers are presented, alongside visualizations of its chemical utility and common experimental workflows. This guide is intended for researchers, chemists, and professionals in drug development and materials science who utilize **4,4'-Bipyridine hydrate** in their work.

Introduction

4,4'-Bipyridine, also known as 4,4'-bpy, is an aromatic organic compound consisting of two pyridine rings linked at the 4-position.^[1] It is a colorless to off-white crystalline solid.^{[2][3]} Due to the rotational freedom around the central carbon-carbon bond, the two pyridine rings are not always coplanar, with the dihedral angle varying depending on the chemical environment.^{[4][5]}

In its solid state, 4,4'-Bipyridine is often found as a hydrate ($C_{10}H_8N_2 \cdot H_2O$), where water molecules are integrated into its crystal structure.^[6] This hydrate form is particularly relevant in

the synthesis of coordination polymers and metal-organic frameworks (MOFs), where it functions as a rigid linear bridging ligand.^{[6][7]} Its ability to connect two different metal ions is a key feature that precludes chelation and promotes the formation of extended polymeric networks.^[8] Beyond its role in supramolecular chemistry, 4,4'-Bipyridine is of significant industrial importance as the starting material for the synthesis of N,N'-dimethyl-4,4'-bipyridinium dichloride, commonly known as paraquat.^{[1][9][10]}

Physical Properties

The physical properties of 4,4'-Bipyridine have been well-documented. It is a hygroscopic solid that is stable under normal conditions but is incompatible with strong acids and oxidizing agents.^{[9][11]} While many reported values pertain to the anhydrous form, they provide a crucial baseline for understanding the behavior of the hydrate. The hydrate's primary distinction is its chemical formula, $C_{10}H_{10}N_2O$, and its corresponding higher molecular weight.^[6] Upon heating, the hydrate is expected to lose its water of crystallization before melting or boiling.

| Property | Value | Source(s) |
|----------------------------|---|---------------|
| Appearance | White to light yellow or off-white crystalline solid/powder. | [2][6][9] |
| Molecular Formula | C ₁₀ H ₈ N ₂ (Anhydrous) C ₁₀ H ₁₀ N ₂ O (Hydrate) | [6][12] |
| Molecular Weight | 156.18 g/mol (Anhydrous) 174.19 g/mol (Hydrate) | [6][12] |
| Melting Point | 109-114 °C | [3][9][13] |
| Boiling Point | 304-305 °C | [3][9][13] |
| Density | ~1.1 - 1.28 g/cm ³ (estimate) | [2][14] |
| Water Solubility | 4.5 g/L; described as slightly or sparingly soluble. | [1][3][9][11] |
| Organic Solvent Solubility | Soluble in ethanol, methanol, ether, DMSO, and chloroform. | [2][3][13] |
| pKa (at 25°C) | pK _{a1} : 3.17 pK _{a2} : 4.82 | [9][15] |
| Sensitivity | Hygroscopic. | [9] |

Spectroscopic Data

Spectroscopic analysis is critical for the identification and characterization of 4,4'-Bipyridine and its derivatives. The NIST Chemistry WebBook serves as a primary resource for reference spectra.[16][17]

| Spectroscopic Method | Data | Source(s) |
|------------------------|--|-----------|
| UV-Visible (UV-Vis) | λ_{max} : ~300 nm (in Acetonitrile) | [9][11] |
| Infrared (IR) | Available in the NIST database; characteristic peaks for pyridine ring vibrations. | [17][18] |
| ^1H NMR | Spectra available for derivatives. | [19] |
| Mass Spectrometry (MS) | Molecular Ion (M^+): m/z 156. Available in NIST and PubChem databases. | [12][16] |

Chemical Properties and Reactivity

Stability and Handling

4,4'-Bipyridine is a stable compound but is known to be hygroscopic, readily absorbing moisture from the air to form the hydrate.[9] It should be stored in a dry environment, away from strong oxidizing agents and strong acids, with which it is incompatible.[11][13]

Coordination Chemistry

The primary chemical utility of **4,4'-Bipyridine hydrate** lies in its application as a linear bridging ligand. The nitrogen atoms on its two pyridine rings possess lone pairs of electrons that can coordinate to metal centers. Its rigid structure and the trans-orientation of the nitrogen atoms make it an ideal "linker" for constructing one-, two-, or three-dimensional coordination polymers and MOFs.[6][7] This has led to its use in developing materials for gas storage, catalysis, and luminescent applications.[6][20]

Key Reactions

Synthesis of Paraquat: 4,4'-Bipyridine is the direct precursor to the herbicide paraquat. This synthesis involves the dimethylation of the pyridine nitrogen atoms, typically using a methylating agent like chloromethane, to form the N,N'-dimethyl-4,4'-bipyridinium dication.[10]

Pressure-Induced Reactions: Research has shown that hydrated 4,4'-Bipyridine can undergo irreversible reactions under high pressure. These reactions include dimerization coupled with the loss of hydrogen atoms and oligomerization, leading to the formation of new C-C bonds and species with sp^3 -hybridized carbon centers.[21][22]

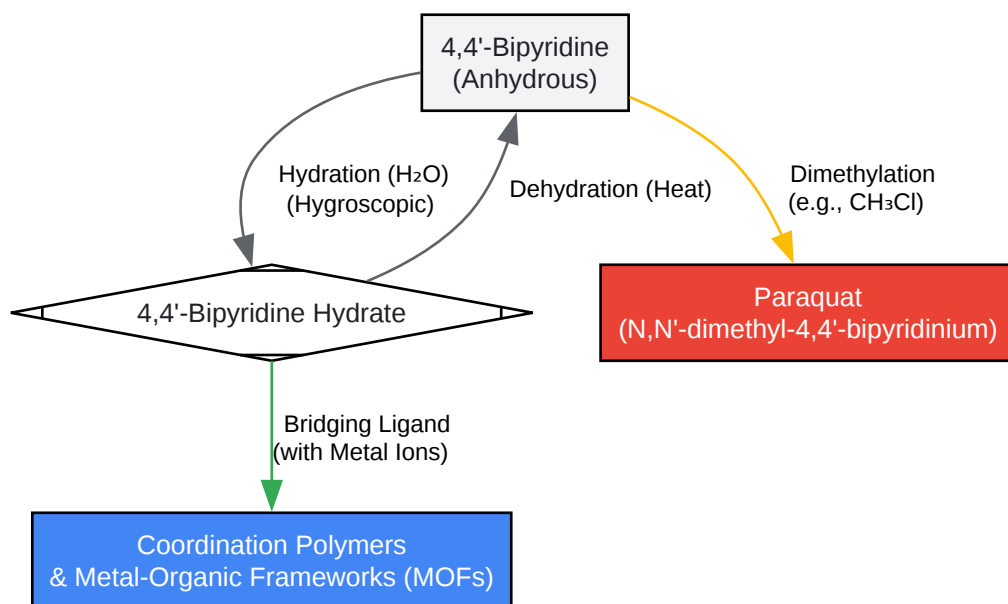


Figure 1: Chemical Utility of 4,4'-Bipyridine

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Caption: Logical relationships of 4,4'-Bipyridine.

Experimental Protocols

Purification of 4,4'-Bipyridine

A common method for purifying commercial 4,4'-Bipyridine involves recrystallization.[11]

- **Dissolution:** Dissolve the crude 4,4'-Bipyridine in a minimal amount of hot ethanol.
- **Decolorization:** If the solution is colored, add a small amount of activated charcoal and heat for a short period.
- **Filtration:** Perform a hot filtration to remove the charcoal and any insoluble impurities.

- Crystallization: Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation: Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry in a desiccator or under vacuum.

An alternative method involves acid-base chemistry: dissolve the compound in dilute sulfuric acid (e.g., 0.1M H₂SO₄) and precipitate it by adding a base (e.g., 1M NaOH) to a pH of 8. The precipitate can then be collected and recrystallized from a suitable solvent like ethanol.[\[11\]](#)

Synthesis of a Coordination Polymer (General Protocol)

Hydrothermal synthesis is a prevalent technique for creating crystalline coordination polymers using **4,4'-Bipyridine hydrate**.[\[6\]](#)[\[20\]](#)

- Reactant Mixture: In a Teflon-lined stainless-steel autoclave, combine a metal salt (e.g., cadmium chloride, zinc acetate), **4,4'-Bipyridine hydrate**, and a suitable solvent (often water or a water/ethanol mixture) in a specific molar ratio.
- Sealing and Heating: Seal the autoclave and place it in an oven. Heat the mixture to a temperature typically between 120-180 °C for a period of 24 to 72 hours.
- Cooling: Allow the autoclave to cool slowly to room temperature over several hours or days. This slow cooling is crucial for the formation of high-quality single crystals.
- Product Isolation: Open the autoclave, collect the crystalline product by filtration, wash with water and/or ethanol to remove any unreacted starting materials, and air-dry.

Characterization Methods

- Single-Crystal X-ray Diffraction: The definitive method for determining the precise three-dimensional structure of the resulting coordination polymer, confirming the bridging coordination mode of the 4,4'-Bipyridine ligand.
- Spectroscopic Analysis:
 - IR Spectroscopy: Used to confirm the presence of the 4,4'-Bipyridine ligand in the final product by comparing the spectrum to that of the free ligand. Shifts in pyridine ring

vibration frequencies can indicate coordination to the metal center.

- UV-Vis Spectroscopy: Can be used to study the electronic properties of the material. Ligand-to-metal charge transfer (LMCT) bands may be observed.[6]
- Thermal Analysis (TGA/DSC): Thermogravimetric Analysis (TGA) is used to determine the thermal stability of the compound and to quantify the loss of solvent or water molecules (including the water of hydration from the ligand).

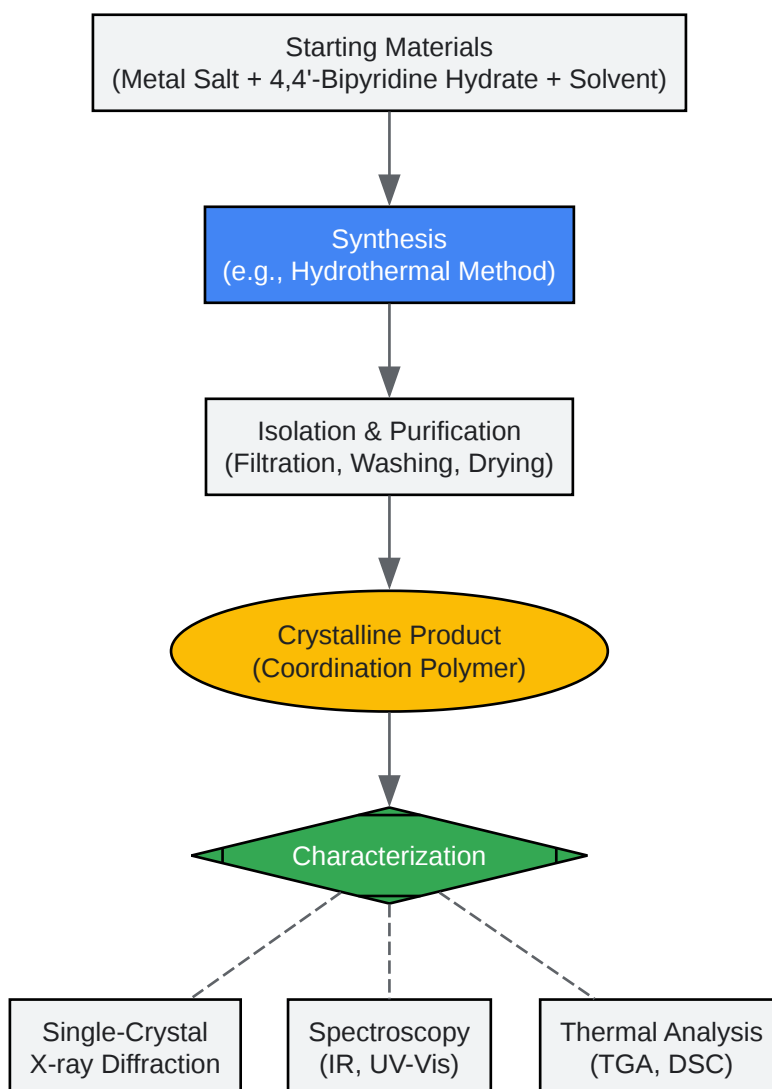


Figure 2: Experimental Workflow for Coordination Polymer Synthesis

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Caption: A typical workflow for synthesis and characterization.

Conclusion

4,4'-Bipyridine hydrate is a versatile and indispensable compound in modern chemistry. Its well-defined physical properties and predictable chemical behavior make it a reliable component in both industrial synthesis and advanced materials research. The ability of its nitrogen atoms to coordinate with metal ions, coupled with its rigid, linear geometry, establishes it as a premier bridging ligand for the rational design of functional coordination polymers and MOFs. A thorough understanding of its properties, from solubility and stability to its spectroscopic signatures, is essential for any scientist aiming to exploit its full potential in creating novel materials or chemical products.

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